

Technical Support Center: (Cyclopentyloxy) (methyl)amine Hydrochloride Stability

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Compound of Interest

Compound Name: (Cyclopentyloxy)(methyl)amine

CAS No.: 1545691-27-7

Cat. No.: B2610056

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Product Identification & Core Chemistry

- Compound Name: (Cyclopentyloxy)(methyl)amine hydrochloride[1]
- Synonyms:
 - Methoxy-
 - cyclopentylamine hydrochloride (incorrect nomenclature, often confused);
 - Cyclopentyl-
 - methylhydroxylamine hydrochloride.[1]
- Chemical Structure: A secondary alkoxyamine salt where the nitrogen is substituted by a methyl group and the oxygen by a cyclopentyl group.
- Class Behavior: Belongs to the
 - dialkylhydroxylamine family (related to Weinreb amine salts).[1] These compounds exhibit significantly higher hydrolytic stability than their ester or imine counterparts due to the

-effect and lack of a good leaving group under neutral conditions.[1]

Part 1: Stability Profile & Executive Summary[1]

Status: High Stability in Acidic/Neutral Aqueous Media. **(Cyclopentyloxy)(methyl)amine** hydrochloride is kinetically stable in water at ambient temperatures (

) provided the pH remains

[1]

Condition	Stability Rating	Primary Risk Factor
Solid State (Dry)	High	Hygroscopicity: The HCl salt avidly absorbs atmospheric moisture, leading to deliquescence and weighing errors.[1]
Water (pH 1–6)	High	Minimal hydrolysis.[1] Stable for weeks at .
Water (pH > 8)	Moderate/Low	Free Base Liberation: Deprotonation yields the free amine (oil), which is susceptible to air oxidation and phase separation.[1]
Elevated Temp (>60°C)	Moderate	Acid-catalyzed hydrolysis may occur over prolonged periods, cleaving the bond.[1]

Part 2: Troubleshooting Guide (Q&A)

Q1: My aqueous stock solution has developed a yellow tint over time. Is the compound degrading?

Diagnosis: Oxidation of the Free Base. While the hydrochloride salt is colorless, trace amounts of the free amine (equilibrium driven by pH changes or impurities) are susceptible to

-oxidation by dissolved oxygen.^[1]

- Root Cause: If your water was not degassed or if the pH drifted above 6.5, the equilibrium shifts toward the free amine:

^[1]

- Solution: Check the pH.^[1] If pH > 6, acidify slightly with dilute HCl.^[1] If the color is faint, the purity is likely still

, but for sensitive kinetics, prepare a fresh stock.^[1]

Q2: I observe "oiling out" when adjusting the pH of my reaction mixture.

Diagnosis: Phase Separation of the Free Amine. The hydrochloride salt is highly water-soluble.^[1] However, the free base, **(Cyclopentyloxy)(methyl)amine**, is a lipophilic organic oil.^[1]

- Threshold: This typically occurs at concentrations when pH exceeds the pKa (approx. 4.5–5.5 for alkoxyamines).^[1]
- Action: If your protocol requires basic conditions (e.g., nucleophilic attack), add a co-solvent (MeOH, MeCN, or THF) before basification to maintain homogeneity.^[1]

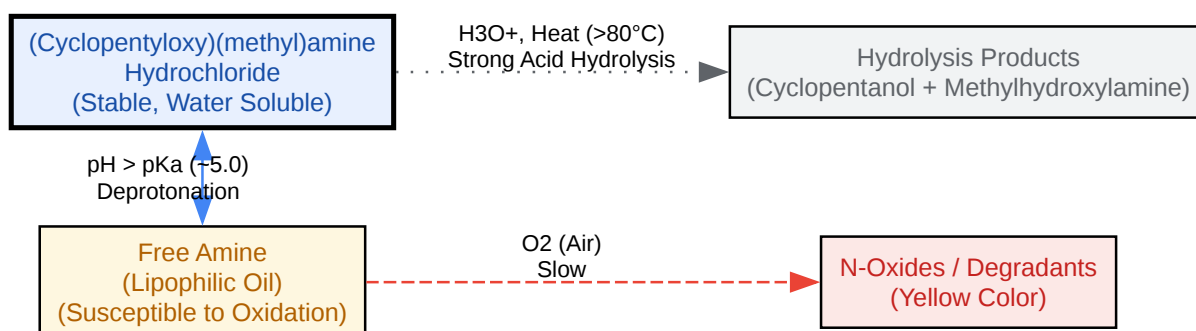
Q3: The mass balance is inconsistent; I am weighing more solid than expected.

Diagnosis: Hygroscopic Water Uptake. Alkoxyamine salts are hygroscopic.^[1] If the container was left open, the "solid" may contain 5–15% water by weight.

- Correction: Dry the solid in a vacuum desiccator over for 24 hours. Alternatively, determine the precise concentration of your stock solution using quantitative NMR (qNMR) with an internal standard (e.g., maleic acid) rather than relying on gravimetric preparation.^[1]

Part 3: Mechanistic Visualization

The following diagram illustrates the pH-dependent equilibrium and the degradation pathway (hydrolysis) that occurs only under extreme forcing conditions.



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Figure 1: Stability landscape of **(Cyclopentyloxy)(methyl)amine**.^[1] The primary instability risk is deprotonation followed by oxidation, rather than hydrolytic cleavage.^[1]

Part 4: Experimental Protocols

Protocol A: Preparation of a Stable Stock Solution (100 mM)

Purpose: To create a degradation-resistant stock for long-term use.^[1]

- Solvent Prep: Degas 10 mL of HPLC-grade water (sparge with Nitrogen/Argon for 15 mins) to remove dissolved oxygen.^[1]
- Weighing: Weigh 151.6 mg of **(Cyclopentyloxy)(methyl)amine** hydrochloride (MW 151.64 g/mol) quickly to minimize moisture uptake.
- Dissolution: Add solid to 8 mL of water. Vortex until fully dissolved.^[1]
- pH Check: Measure pH. It should be naturally acidic (pH 3–4). Do not neutralize for storage.
- Volume Adjustment: Dilute to exactly 10.0 mL.

- Storage: Aliquot into amber glass vials (to block light) and store at
. Stable for >6 months.

Protocol B: Quality Control via $^1\text{H-NMR}$

Purpose: Verify integrity if degradation is suspected.[1]

- Solvent:
.
- Key Signals:
 - Cyclopentyl Methine (): Look for a multiplet around 4.5–4.8 ppm.[1]
 - -Methyl (): Singlet (or doublet if coupling persists) around 2.6–3.0 ppm.[1]
- Degradation Markers:
 - Cyclopentanol: Multiplet shifted upfield (4.0 ppm).[1]
 - Methylamine: Distinct shift differing from the alkoxyamine methyl group.[1]

References

- Weinreb, S. M., & Nahm, S. (1981).[1] "N-methoxy-N-methylamides as effective acylating agents." [1] Tetrahedron Letters, 22(39), 3815-3818.[1] (Foundational chemistry of N,O-dialkylhydroxylamines describing their stability).

- Sigma-Aldrich. (n.d.).^[1] "N,O-Dimethylhydroxylamine hydrochloride Product Specification." (Proxy data for class stability).
- PubChem. (2024).^[1] "Cyclopentylmethanamine hydrochloride vs Alkoxyamine derivatives." National Library of Medicine.^[1]
- Carey, F. A., & Sundberg, R. J. (2007).^[1] Advanced Organic Chemistry: Part B: Reaction and Synthesis. Springer.^[1] (Mechanisms of amine/alkoxyamine hydrolysis and oxidation).

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Sources

- [1. Methanamine, N-methoxy-, hydrochloride \(1:1\) | C2H8ClNO | CID 81138 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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